

Standard Operating Procedure for the Handling and Application of Alfaprostol

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Compound of Interest

Compound Name: *Alfaprostol*
CAS No.: *74176-31-1*
Cat. No.: *B1665698*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Alfaprostol is a synthetic analogue of prostaglandin F2 α (PGF2 α).^[1] It is a potent luteolytic agent used in veterinary medicine to synchronize estrus and induce parturition in various species, including cattle and swine.^{[2][3][4]} **Alfaprostol** exerts its effects by binding to the prostaglandin F2 receptor, initiating a signaling cascade that leads to the regression of the corpus luteum (luteolysis) and stimulation of uterine contractions.^{[5][6]} This document provides detailed application notes and protocols for the safe and effective handling and use of **Alfaprostol** in a research setting.

Chemical and Physical Properties

Property	Value
Chemical Formula	C ₂₄ H ₃₈ O ₅
Molar Mass	406.56 g/mol
Appearance	White or off-white solid
CAS Number	74176-31-1

Safety Precautions and Handling

Alfaprostol is a potent pharmacological agent and should be handled with care. It is suspected of damaging fertility or the unborn child.^[7]

3.1 Personal Protective Equipment (PPE)

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile) at all times when handling **Alfaprostol** powder or solutions.
- **Eye Protection:** Use safety glasses with side shields or goggles.
- **Lab Coat:** A clean, buttoned lab coat is required.
- **Respiratory Protection:** When handling the powder form, work in a well-ventilated area or use a fume hood to avoid inhalation.^[7]

3.2 Handling Procedures

- **Avoid contact with skin and eyes.** In case of accidental contact, flush the affected area with copious amounts of water.
- **Do not ingest.** If swallowed, seek immediate medical attention.
- **Wash hands thoroughly after handling.**
- **Pregnant women or women of childbearing age should exercise extreme caution when handling **Alfaprostol**, as it can induce abortion or premature labor.**

3.3 Storage

- Store **Alfaprostol** powder in a tightly sealed container in a cool, dry, and dark place.
- Reconstituted solutions should be stored as recommended by the manufacturer or based on stability studies. In the absence of specific data, freshly prepared solutions are recommended.

3.4 Disposal

- Dispose of unused **Alfaprostol** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[7\]](#)
- Do not discard down the drain or in regular trash.

Application Notes and Protocols

4.1 Reconstitution of **Alfaprostol** Powder

Alfaprostol is typically supplied as a powder for reconstitution. The following is a general protocol for preparing an injectable solution. Always refer to the manufacturer's specific instructions if available.

- Preparation: Work in a clean, designated area. Assemble all necessary materials: **Alfaprostol** vial, sterile diluent (e.g., sterile water for injection or a specific vehicle provided by the manufacturer), sterile syringe, and needle.
- Diluent Aspiration: Using a sterile syringe and needle, draw up the required volume of sterile diluent.
- Reconstitution: Carefully inject the diluent into the **Alfaprostol** vial.
- Dissolution: Gently swirl the vial until the powder is completely dissolved. Avoid vigorous shaking to prevent foaming.[\[8\]](#)[\[9\]](#)
- Inspection: The reconstituted solution should be clear and free of particulate matter. Do not use if the solution is cloudy or contains precipitates.

- Labeling: Label the vial with the final concentration and date of reconstitution.

4.2 Experimental Protocols

4.2.1 Estrus Synchronization in Cattle

This protocol is designed to synchronize the estrous cycle in cycling beef cows and heifers.

- Objective: To bring a group of cattle into estrus in a narrow timeframe to facilitate artificial insemination (AI).
- Materials: Reconstituted **Alfaprostol** solution, syringes, needles, animal restraints, record-keeping materials.
- Procedure:
 - Administer a single intramuscular (IM) injection of **Alfaprostol** at a dosage of 5 mg per animal.[\[10\]](#)
 - Alternatively, a dose of 1.5 mg per 100 kg of body weight can be used.
 - Observe animals for signs of estrus (heat) beginning 24 hours after injection. Peak estrus activity is typically observed between 32 and 72 hours post-injection.
 - Perform artificial insemination approximately 12 hours after the onset of standing heat.
 - For timed AI (TAI) protocols, a second injection of **Alfaprostol** may be administered 11-14 days after the first, with AI performed at a fixed time (e.g., 72-84 hours) after the second injection, often in combination with other hormones like GnRH.[\[6\]](#)

4.2.2 Induction of Parturition in Sows

This protocol is for the induction of farrowing in pregnant sows to allow for supervision during working hours.

- Objective: To induce parturition in sows close to their expected farrowing date.

- Materials: Reconstituted **Alfaprostol** solution, syringes, needles, farrowing facilities, record-keeping materials.
- Procedure:
 - Administer a single intramuscular (IM) injection of **Alfaprostol**. Common dosages range from 1 mg to 3 mg per sow.[\[3\]](#) A 2 mg dose has been shown to be effective.[\[2\]](#)[\[4\]](#)
 - Administer the injection between day 111 and 114 of gestation. The average gestation length of the herd should be considered to avoid premature induction.[\[3\]](#)[\[11\]](#)
 - Observe sows for the onset of farrowing. The average interval from injection to the birth of the first piglet is typically between 24 and 30 hours.[\[3\]](#)[\[4\]](#)
 - Ensure a clean, dry, and warm environment for the newborn piglets.

Data Presentation

Table 1: Quantitative Data on **Alfaprostol** for Parturition Induction in Sows

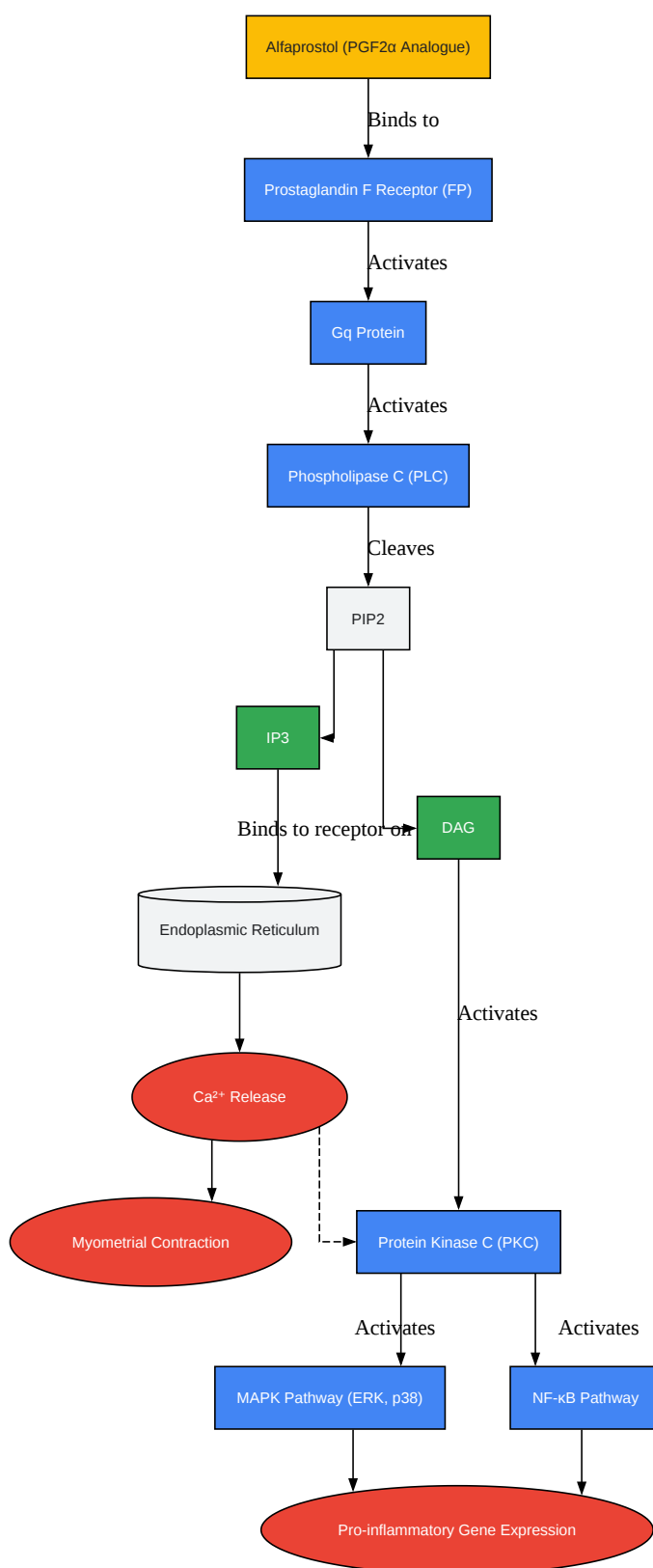
Dosage	Day of Gestation Administered	Mean Interval to Farrowing (hours)	Percentage of Sows Farrowing within 22-33 hours	Reference
0.5 mg	111-113	41.1 ± 5.1	53%	[3]
1 mg	111-113	29.6 ± 4.0	60%	[3]
2 mg	111-113	24.3 ± 1.1	77%	[3]
3 mg	111-113	24.8 ± 0.9	70%	[3]
2 mg	111-115	25.17 ± 4.12	83% (within 22-30 hours)	[2] [4]

Table 2: Quantitative Data on **Alfaprostol** for Estrus Synchronization in Cattle

Dosage	Treatment Protocol	Estrus Response Rate	Pregnancy Rate	Reference
5 mg	Single IM injection in postpartum Brahman-influenced cows	Increased number of cows in estrus by 80 days postpartum	Increased pregnancy rate to embryo transfer	[12]
5 mg	Single IM injection in postpartum Brahman cows and heifers	Shorter postpartum interval in treated groups	Higher pregnancy rate in treated groups	
5 mg	IM injection 24 hr before norgestomet implant removal	78% of cows and 88% of heifers in estrus within 5 days	Variable, lower in anestrous cows	[10]

Visualizations

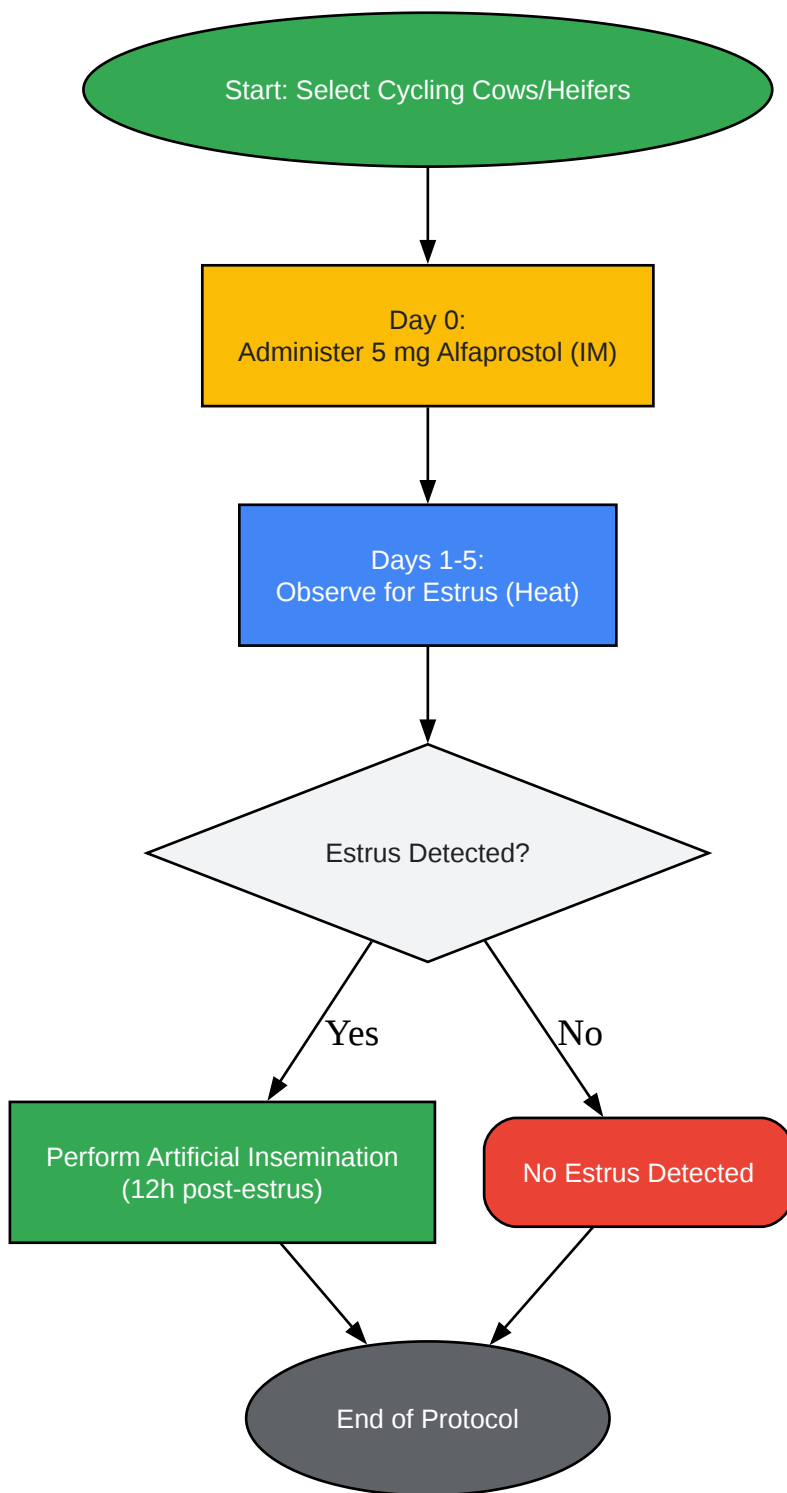
6.1 Signaling Pathway of **Alfaprostol** (PGF2 α Analogue) in Uterine Contraction



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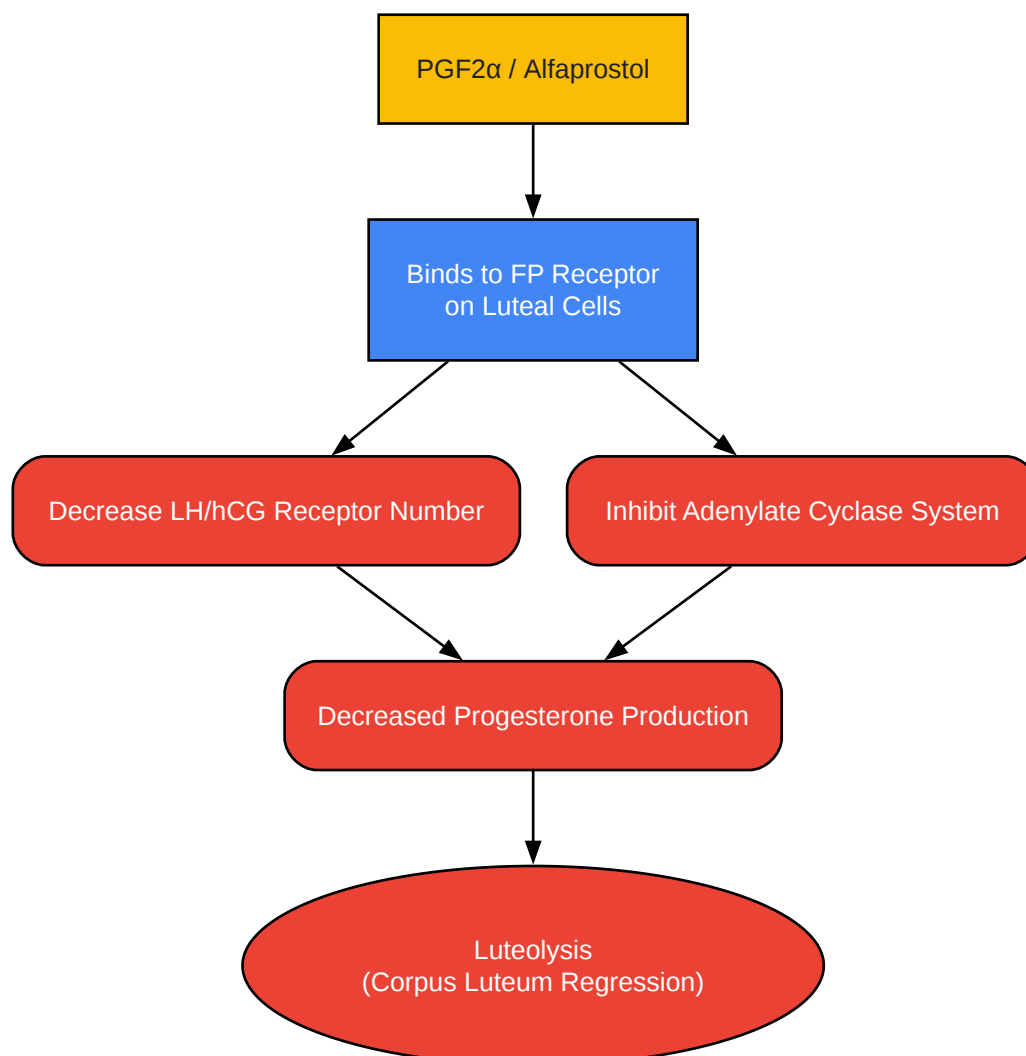
Caption: **Alfaprostol** signaling pathway in uterine smooth muscle cells.

6.2 Experimental Workflow for Estrus Synchronization in Cattle



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Caption: Workflow for a single-injection **Alfaprostol** estrus synchronization protocol.

6.3 Logical Relationship in PGF2 α -Induced Luteolysis

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References

- 1. [Alfaprostol - Wikipedia \[en.wikipedia.org\]](#)

- 2. Agricultural Science and Technology Induction of parturition in sows with prostaglandin analog Alfaprostol - Agricultural Science and Technology [agriscitech.eu]
- 3. Parturition control in sows with a prostaglandin analogue (alfaprostol) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. cabidigitallibrary.org [cabidigitallibrary.org]
- 5. researchgate.net [researchgate.net]
- 6. Estrous Synchronization in Cattle | Mississippi State University Extension Service [extension.msstate.edu]
- 7. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 74176-31-1 Name: Alfaprostol [xixisys.com]
- 8. m.youtube.com [m.youtube.com]
- 9. youtube.com [youtube.com]
- 10. Estrus synchronization and pregnancy rates in cyclic and noncyclic beef cows and heifers treated with syncro-mate B or Norgestomet and Alfaprostol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. cdn.ymaws.com [cdn.ymaws.com]
- 12. Synchronization of Estrus in Cattle [lsuagcenter.com]
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